

Structure-Activity Relationship of Rauvoyunine C and Analogs: A Comparative Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: 1211543-01-9

Cat. No.: B1169371

[Get Quote](#)

Executive Summary

Rauvoyunine C (CAS: 1211543-01-9) is a rare picraline-type monoterpenoid indole alkaloid isolated from the aerial parts of *Rauvolfia yunnanensis* (Apocynaceae).^{[1][2]} Unlike the more common antihypertensive *Rauvolfia* alkaloids (e.g., reserpine), **Rauvoyunine C** and its congeners—Rauvoyunine A (macroline-type) and Rauvoyunine B (picraline-type)—exhibit distinct cytotoxic profiles against human tumor cell lines.

This guide analyzes the critical structural determinants governing their biological activity, specifically focusing on the C-17 esterification and C-11 substitution patterns that differentiate **Rauvoyunine C** from its less active analogs.

Chemical Architecture & Properties

The Picraline Scaffold

Rauvoyunine C is chemically defined as 11-methoxyburnamine-17-O-3',4',5'-trimethoxybenzoate.^{[1][3]} Its core structure is a hexacyclic system characteristic of picraline alkaloids, featuring a rigid cage-like architecture.

Feature	Rauvoyunine C	Rauvoyunine B	Rauvoyunine A
Scaffold Type	Picraline (Hexacyclic)	Picraline (Hexacyclic)	Macroline (Tetracyclic)
C-11 Substituent	Methoxy (-OMe)	Hydroxy (-OH)	N/A (Different core)
C-17 Substituent	3,4,5-Trimethoxybenzoate	Acetate (-OAc)	N/A
C-20 Configuration	Ethylidene (E-isomer)	Ethylidene (E-isomer)	Ethylidene
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₉	C ₂₃ H ₂₆ N ₂ O ₆	C ₂₁ H ₂₄ N ₂ O ₂
Molecular Weight	592.6 g/mol	426.5 g/mol	336.4 g/mol

Key Pharmacophores

- The Trimethoxybenzoate Moiety (C-17): This bulky, lipophilic group is a critical pharmacophore found in potent alkaloids like reserpine. In **Rauvoyunine C**, it replaces the acetoxymethyl group found in Rauvoyunine B, significantly altering the molecule's steric and electronic profile.
- The Indole/Indoline Core (C-11): The presence of a methoxy group at C-11 in **Rauvoyunine C** (vs. hydroxy in B) modulates the electron density of the aromatic ring, potentially affecting metabolic stability and binding affinity.

Structure-Activity Relationship (SAR) Analysis

The biological evaluation of Rauvoyunine alkaloids against human cancer cell lines (HL-60, SMMC-7721, A-549, MCF-7, SW-480) reveals a distinct SAR landscape.

Macroline vs. Picraline Scaffolds

Experimental data indicates that the Macroline scaffold (Rauvoyunine A) possesses superior broad-spectrum cytotoxicity compared to the Picraline scaffold (Rauvoyunine B/C).

- Rauvoyunine A: Potent cytotoxicity (IC₅₀: 2.70 – 3.93 μM). The tetracyclic macroline core allows for greater conformational flexibility and interaction with cellular targets.

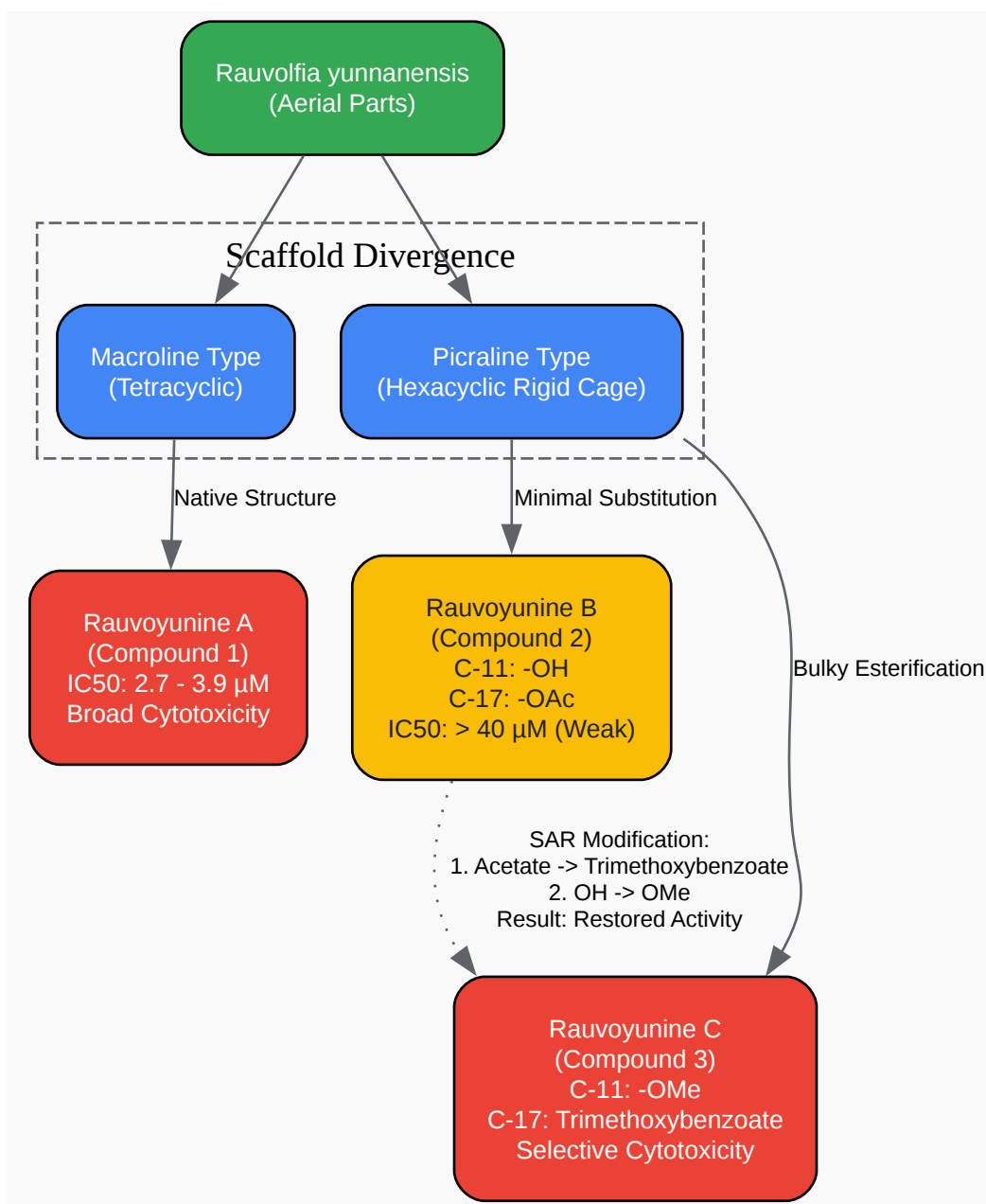
- Rauvoyunine B: Weak activity ($IC_{50} > 40 \mu M$). The rigid picraline cage with a small acetoxy group at C-17 is insufficient for significant antiproliferative effects.

Impact of C-17 Esterification (The "Reserpine Effect")

Comparing Rauvoyunine B and C highlights the role of the C-17 substituent:

- Rauvoyunine B (C-17 Acetate): Inactive/Weak. The small acetyl group does not provide sufficient hydrophobic interaction.
- **Rauvoyunine C** (C-17 Trimethoxybenzoate): Enhanced Selectivity. The introduction of the 3,4,5-trimethoxybenzoyl group restores biological interaction, likely through π -stacking or hydrophobic pocket occupancy in the target protein. This modification shifts the molecule from "inactive" to "selectively cytotoxic."

SAR Visualization



[Click to download full resolution via product page](#)

Caption: SAR pathway showing the divergence of bioactivity based on scaffold type and C-17 esterification.

Experimental Protocols

Isolation Methodology

To ensure reproducibility, the following isolation workflow is recommended for extracting these alkaloids from *R. yunnanensis*.

- Extraction: Air-dried, powdered aerial parts (10 kg) are extracted with Methanol (MeOH) at room temperature (3 x 48h).
- Partitioning:
 - Evaporate MeOH in vacuo.
 - Suspend residue in 0.5% HCl solution (pH ~2-3).
 - Partition with Petroleum Ether (to remove fats/chlorophyll). Discard organic layer.
 - Basify aqueous layer with Ammonia ($\text{NH}_3 \cdot \text{H}_2\text{O}$) to pH 9-10.
 - Extract exhaustively with Chloroform (CHCl_3).
- Fractionation:
 - Subject the CHCl_3 fraction to Silica Gel Column Chromatography.
 - Elution Gradient: CHCl_3 /Acetone (1:0 → 0:1).
- Purification:
 - Rauvogyunine A: Elutes early; purify via Sephadex LH-20 (CHCl_3 /MeOH 1:1).
 - **Rauvogyunine C**: Elutes in mid-polarity fractions; purify via RP-C18 HPLC (MeOH/ H_2O gradient).

Cytotoxicity Assay (MTT Protocol)

Objective: Determine IC_{50} values against HL-60, SMMC-7721, A-549, MCF-7, and SW-480 cell lines.

- Seeding: Plate cells at

cells/well in 96-well plates. Incubate for 24h at 37°C, 5% CO_2 .
- Treatment: Add test compounds (dissolved in DMSO) at serial dilutions (e.g., 0.064, 0.32, 1.6, 8, 40 μM). Include Cisplatin and Paclitaxel as positive controls.

- Incubation: Incubate for 48 hours.
- Development:
 - Add 20 μ L MTT solution (5 mg/mL in PBS). Incubate for 4h.
 - Remove supernatant.
 - Dissolve formazan crystals in 150 μ L DMSO.
- Analysis: Measure absorbance at 490 nm. Calculate IC_{50} using the Reed and Muench method or non-linear regression.

Comparative Data Summary

Compound	Cell Line Selectivity	Potency (Relative)	Structural Driver
Rauvoyunine A	Broad (HL-60, SMMC-7721, A-549)	High ($IC_{50} < 4 \mu M$)	Macroline scaffold flexibility.
Rauvoyunine B	None (Inactive)	Low ($IC_{50} > 40 \mu M$)	Lack of lipophilic binding groups.
Rauvoyunine C	Selective (HL-60/SMMC-7721)	Moderate	C-17 Trimethoxybenzoate pharmacophore.
Cisplatin	Broad Control	High ($IC_{50} \sim 1-5 \mu M$)	DNA cross-linking (Reference).

Conclusion for Drug Development

Rauvoyunine C represents a critical "rescue" of the Picraline scaffold's bioactivity. While the core Picraline structure (as seen in Rauvoyunine B) is largely inert against these cancer lines, the addition of the 3,4,5-trimethoxybenzoate group at C-17—a motif shared with the clinically significant reserpine—reinstates biological activity. Future medicinal chemistry efforts should focus on modifying the C-17 ester to optimize lipophilicity and target selectivity.

References

- Gao, Y., Wang, F., Zhou, D. S., Li, Y., & Liu, J. K. (2011). Three new indole alkaloids from *Rauvolfia yunnanensis*. *Natural Products and Bioprospecting*, 1(3), 104-107.[4]
- Zhan, R., & Liu, J. (2011). Structure elucidation and cytotoxicity of Rauvoyunines A–C. *Chemical Data Collections*.
- Nair, J. J., & van Staden, J. (2014). Cytotoxicity studies of lycorine alkaloids of the Amaryllidaceae. *Natural Product Communications*, 9(8), 1193-1210. (Contextual reference for alkaloid cytotoxicity protocols).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Picraline | CAS:2671-32-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. Pseudoakumammigine | CAS:2447-70-3 | Manufacturer ChemFaces [chemfaces.com]
- 3. d-nb.info [d-nb.info]
- 4. Rauvoyunine B | CAS:1414883-82-1 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Structure-Activity Relationship of Rauvoyunine C and Analogs: A Comparative Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169371/docs#structure-activity-relationship-of-rauvoyunine-c-and-analogs-a-comparative-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)